

Threne Brilliant Violet 3B: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Threne brilliant violet 3b*

Cat. No.: *B15288705*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **Threne Brilliant Violet 3B** (CAS No. 1324-17-0). It is intended for informational purposes for a professional audience and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). A complete, official MSDS/SDS for this specific compound was not readily available in public databases at the time of writing. The information herein is compiled from various sources, including chemical databases and scientific literature on related compounds.

Chemical Identification

Threne Brilliant Violet 3B, also known as Vat Violet 9, is an anthraquinone-based vat dye.^[1] Vat dyes are a class of water-insoluble dyes that are applied to fibers in a reduced, soluble form (leuco form) and then oxidized back to their insoluble form to fix the color.

Identifier	Value
Chemical Name	Bromobenzo[<i>rst</i>]phenanthro[10,1,2- <i>cde</i>]pentaphene-9,18-dione
Synonyms	Vat Violet 9, C.I. 60005
CAS Number	1324-17-0
Molecular Formula	C ₃₄ H ₁₅ BrO ₂ [1]
Molecular Weight	535.39 g/mol [1]
Chemical Structure	Anthraquinone derivative

Physical and Chemical Properties

Limited quantitative data on the physical and chemical properties of **Threne Brilliant Violet 3B** is available. The following table summarizes the accessible information.

Property	Value	Source
Physical Appearance	Violet Powder	Sinoever
Density	1.657 g/cm ³	Sinoever[1]
Solubility	Insoluble in water; slightly soluble in tetrahydronaphthalene and xylene.	Sinoever

Toxicological Profile

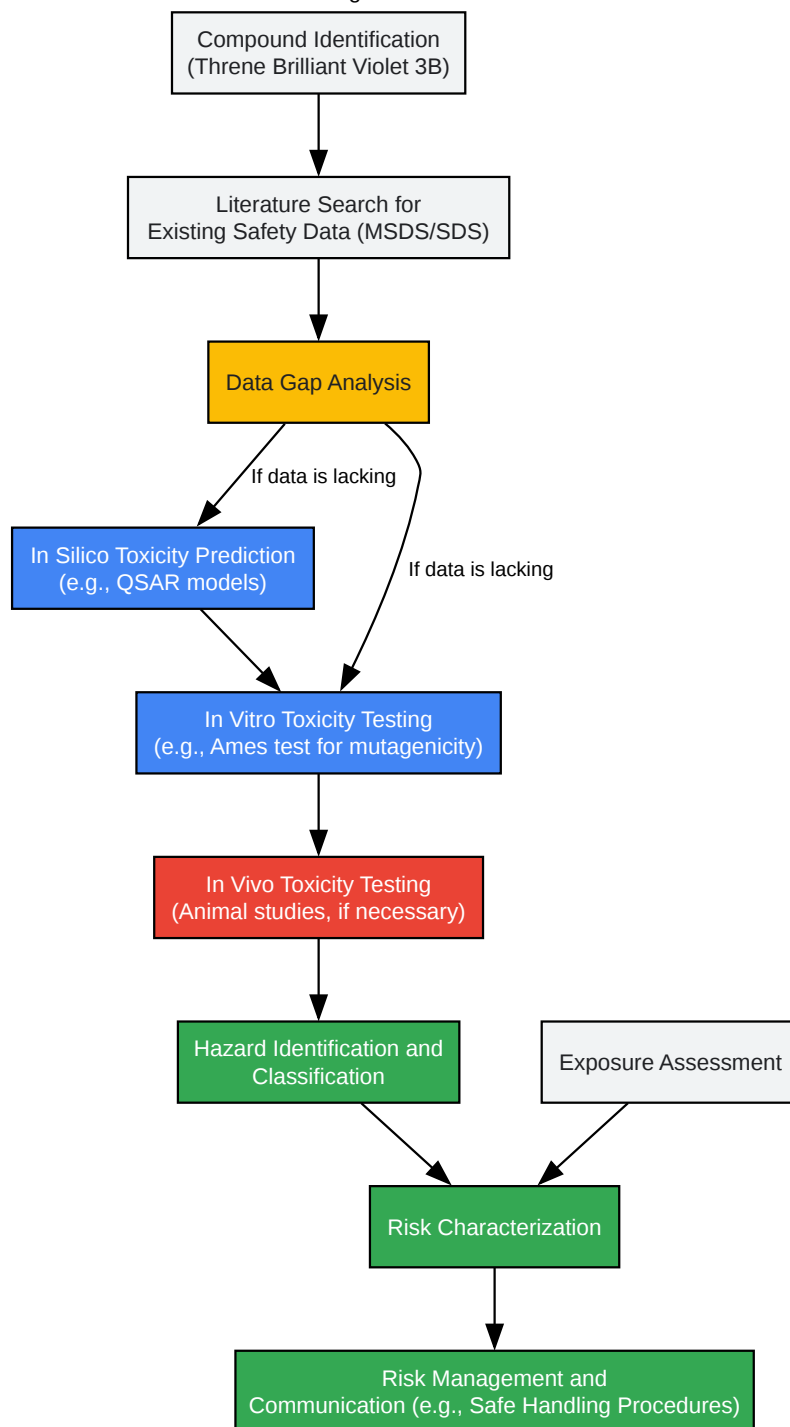
Specific toxicological data for **Threne Brilliant Violet 3B**, such as LD50 or LC50 values, are not readily available in the public domain. However, the broader class of anthraquinone dyes has been the subject of toxicological studies. It is crucial to handle **Threne Brilliant Violet 3B** with the same precautions as other potentially hazardous chemicals in this class.

General Hazards of Anthraquinone Dyes:

- Potential for Liver Toxicity: Some anthraquinone dyes have been shown to cause liver damage in animal studies.[\[2\]](#)[\[3\]](#)
- Mutagenicity and Carcinogenicity: Certain anthraquinone dyes have tested positive for mutagenicity and carcinogenicity.[\[4\]](#)[\[5\]](#)
- Skin and Respiratory Irritation: As with many powdered dyes, there is a risk of skin and respiratory irritation upon contact and inhalation.

The following diagram illustrates a generalized workflow for assessing the toxicological risk of a chemical substance like **Threne Brilliant Violet 3B**.

Generalized Toxicological Risk Assessment Workflow

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Caption: A flowchart illustrating the steps in a generalized toxicological risk assessment for a chemical compound.

Handling and Storage

Given the lack of a specific MSDS, general prudent laboratory practices for handling chemical powders should be strictly followed.

Engineering Controls:

- Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.

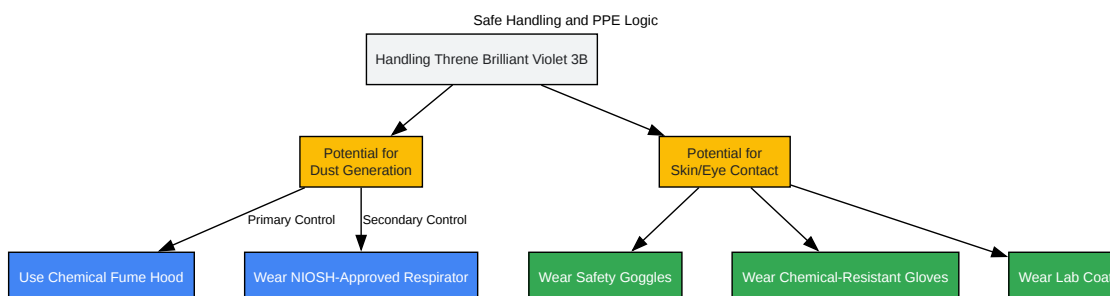
Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Respiratory Protection: If significant dust is generated, use a NIOSH-approved respirator.
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.

Storage:

- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

The following diagram outlines the logical relationship for safe handling procedures.



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Caption: A diagram showing the logical flow for determining appropriate safe handling procedures and personal protective equipment.

Experimental Protocols for Safety Assessment

While specific experimental protocols for the safety assessment of **Threne Brilliant Violet 3B** are not published, a general approach for testing the toxicity of dyes can be outlined.

Ames Test for Mutagenicity (General Protocol):

- Preparation of Test Substance: Dissolve **Threne Brilliant Violet 3B** in a suitable solvent (e.g., DMSO) to create a stock solution. Prepare a series of dilutions.
- Bacterial Strains: Use several strains of *Salmonella typhimurium* that are histidine-dependent (his-).
- Metabolic Activation: Conduct the assay with and without a mammalian metabolic activation system (e.g., S9 fraction from rat liver) to detect mutagens that require metabolic activation.

- Exposure: Combine the test substance dilutions, bacterial culture, and S9 mix (if used) in molten top agar. Pour the mixture onto minimal glucose agar plates.
- Incubation: Incubate the plates for 48-72 hours at 37°C.
- Scoring: Count the number of revertant colonies (his+) on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

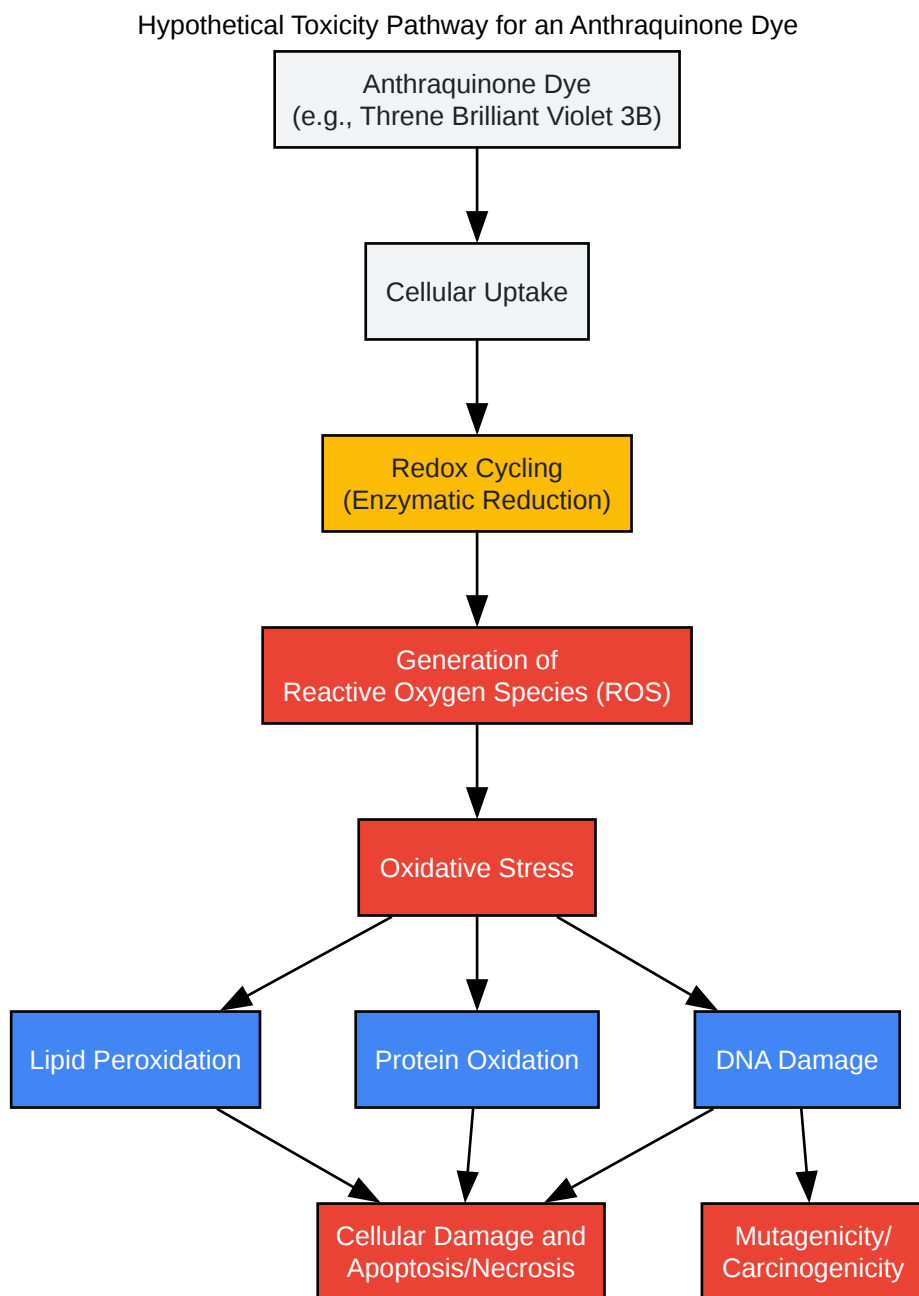
Acute Oral Toxicity (Limit Test - General Protocol based on OECD Guideline 420):

- Animal Model: Use a small number of a single sex (typically female rats) of a standard laboratory strain.
- Acclimatization: Acclimatize the animals to laboratory conditions for at least 5 days.
- Fasting: Fast the animals overnight prior to dosing.
- Dosing: Administer a single oral dose of the test substance at a limit dose (e.g., 2000 mg/kg body weight) via gavage.
- Observation: Observe the animals for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Necropsy: At the end of the observation period, perform a gross necropsy on all animals.
- Evaluation: If no mortality or significant toxicity is observed, the LD50 is considered to be greater than the limit dose.

Potential Signaling Pathways and Mechanisms of Toxicity

Specific signaling pathways affected by **Threne Brilliant Violet 3B** have not been elucidated. However, for some anthraquinone derivatives, toxicity can be linked to their ability to undergo redox cycling, leading to the generation of reactive oxygen species (ROS). This can induce oxidative stress and damage to cellular components like DNA, proteins, and lipids.

The following diagram illustrates a hypothetical signaling pathway for toxicity induced by an anthraquinone-based compound.



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Caption: A diagram illustrating a potential mechanism of toxicity for anthraquinone dyes involving redox cycling and oxidative stress.

Ecological Information

No specific ecological data for **Threne Brilliant Violet 3B** is available. As a general principle for synthetic dyes, releases into the environment should be avoided. Dyes can be persistent in the environment and may be toxic to aquatic life. Wastewater containing this dye should be treated in accordance with local regulations before discharge.

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